

In-Depth Technical Guide to the Spectroscopic Data of Galanganone C

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Compound of Interest

Compound Name: Galanganone C

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Galanganone C**, a novel chalcone bearing a long-chain alkylphenol isolated from the rhizomes of *Alpinia galanga*. The structural elucidation of this natural product was achieved through extensive spectroscopic analysis, primarily relying on Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS). This document presents the detailed NMR and MS data in a structured format, outlines the experimental protocols used for its characterization, and provides visual representations of key structural correlations.

Core Spectroscopic Data

The structural determination of **Galanganone C** was accomplished by a combination of one- and two-dimensional NMR experiments, along with high-resolution mass spectrometry. The following tables summarize the quantitative NMR and MS data obtained for **Galanganone C**.

Table 1: Mass Spectrometry Data for Galanganone C

Parameter	Value
Molecular Formula	C ₂₉ H ₄₀ O ₄
HRESIMS m/z [M+H] ⁺	457.2999 (calculated for C ₂₉ H ₄₁ O ₄ , 457.3005)

Table 2: ^1H -NMR Spectroscopic Data for Galanganone C (500 MHz, CDCl_3)

Position	δH (ppm)	Multiplicity	J (Hz)
2	7.63	d	8.5
3	7.39	d	8.5
5	7.42	d	8.5
6	7.42	d	8.5
α	7.80	d	15.5
β	7.46	d	15.5
2'	6.45	s	7.5
6'	7.85	s	
4'-OCH ₃	3.93	s	
1"	2.89	t	
2"	1.65	m	7.0
3"-13"	1.25-1.30	m	
14"	0.88	t	

Table 3: ^{13}C -NMR Spectroscopic Data for Galanganone C (125 MHz, CDCl_3)

Position	δC (ppm)
1	138.4
2, 6	128.5
3, 5	129.0
4	130.5
α	142.5
β	121.8
C=O	192.1
1'	113.8
2'	110.1
3'	162.8
4'	106.5
5'	165.2
6'	98.4
4'-OCH ₃	55.6
1"	36.2
2"	31.9
3"	31.6
4"-11"	29.3-29.7
12"	29.2
13"	22.7
14"	14.1

Experimental Protocols

The isolation and characterization of **Galanganone C** involved a series of chromatographic and spectroscopic techniques.

Isolation of Galanganone C

The air-dried and powdered rhizomes of *Alpinia galanga* were extracted with 95% ethanol. The resulting extract was then partitioned between petroleum ether and methanol. The methanol-soluble fraction was subjected to repeated column chromatography over silica gel, Sephadex LH-20, and preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Galanganone C**.

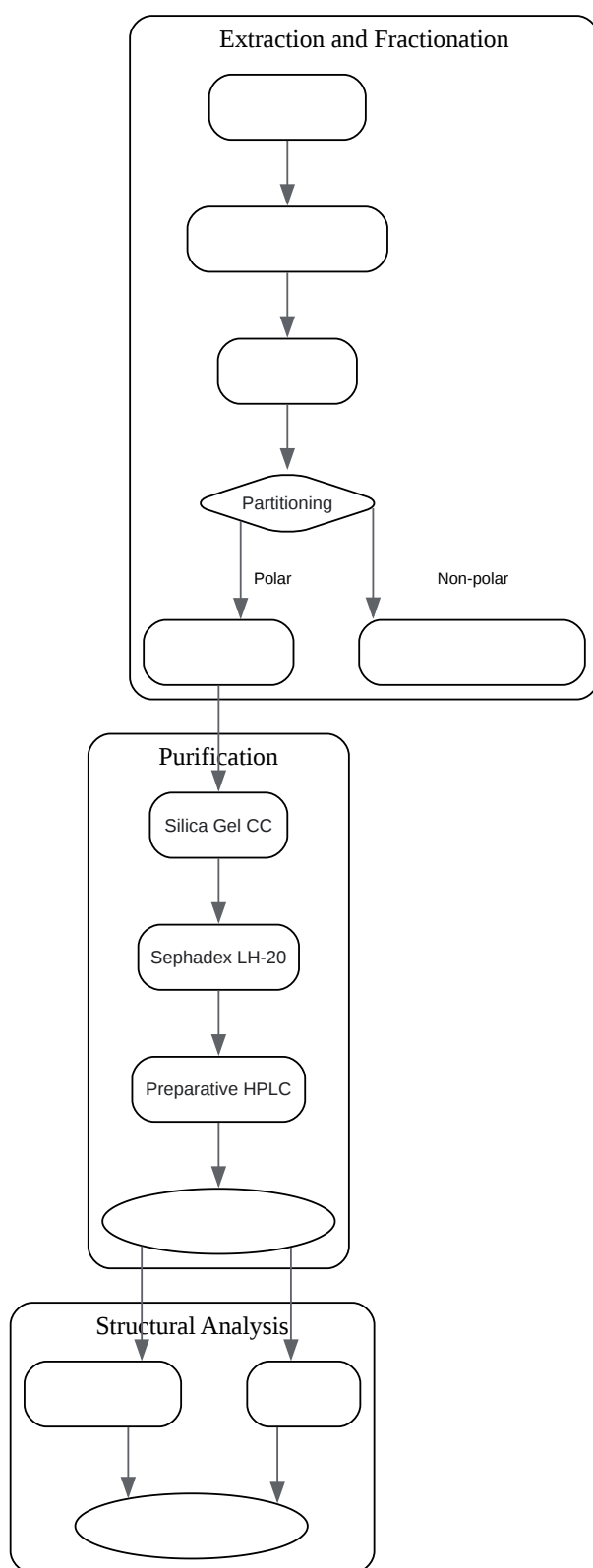
Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H -NMR, ^{13}C -NMR, COSY, HSQC, and HMBC spectra were recorded on a Bruker AV-500 spectrometer operating at 500 MHz for ^1H and 125 MHz for ^{13}C . The sample was dissolved in deuterated chloroform (CDCl_3), and chemical shifts are reported in parts per million (ppm) relative to the solvent signal.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed on a Bruker Apex II FT-ICR mass spectrometer to determine the exact mass and molecular formula of the compound.

Visualization of Experimental Workflow and Structural Correlations

The following diagrams, generated using the DOT language, illustrate the key processes and structural features of **Galanganone C**.

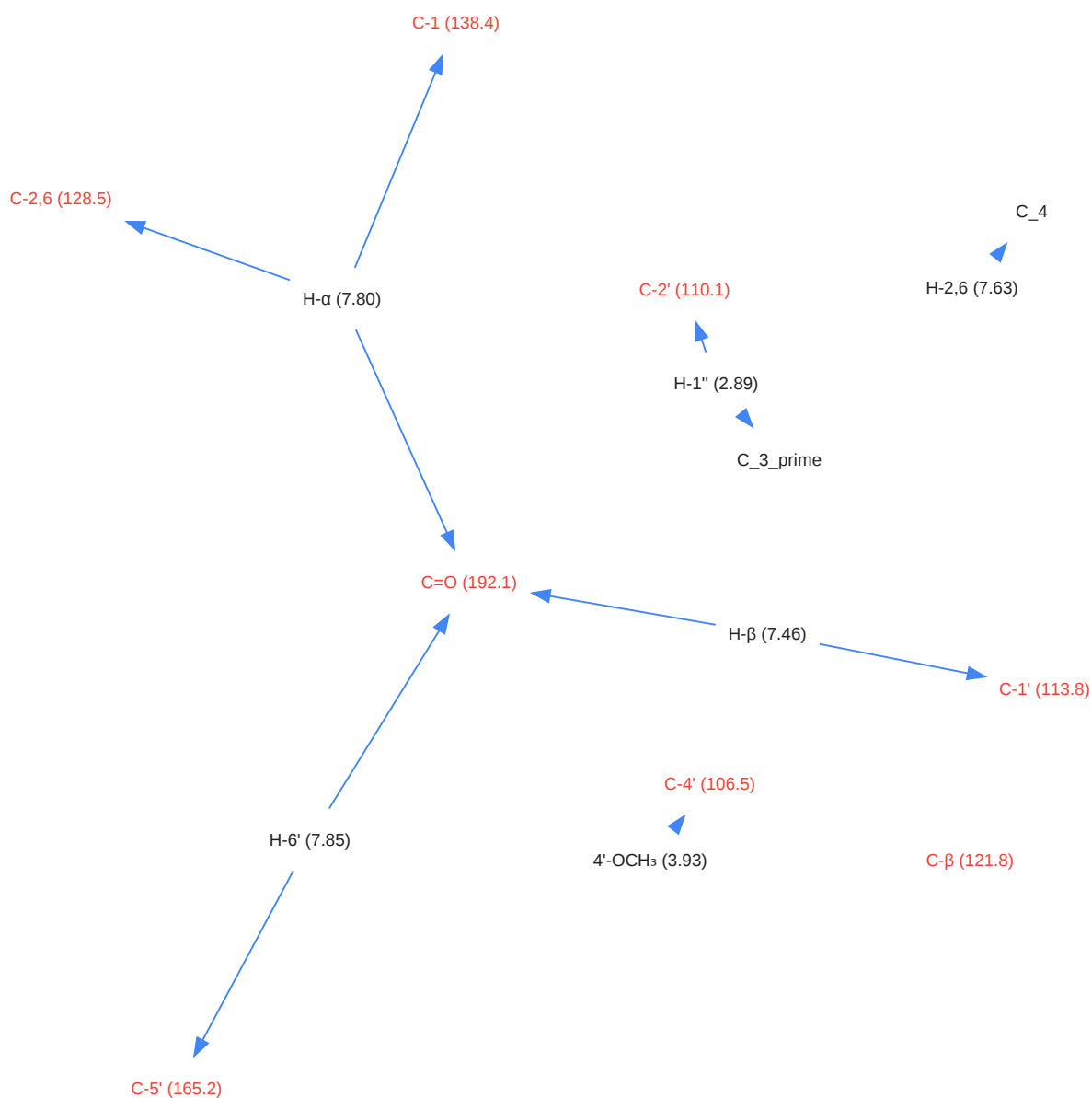
Isolation and Identification Workflow



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Caption: Workflow for the isolation and structural elucidation of **Galanganone C**.

Key HMBC Correlations of Galanganone C



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